

# A Comparative Environmental Impact Assessment: 1,2-Dibromobutane Versus Other Haloalkanes

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## Compound of Interest

Compound Name: 1,2-Dibromobutane

Cat. No.: B1584511

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This guide provides an objective comparison of the environmental impact of **1,2-dibromobutane** and other selected haloalkanes. The following sections detail key environmental indicators, the experimental protocols used for their determination, and a visual representation of the atmospheric degradation pathway contributing to ozone depletion.

## Quantitative Environmental Impact Data

The environmental impact of haloalkanes is multifaceted, with key concerns including their potential to deplete the stratospheric ozone layer, contribute to global warming, and elicit toxicity in aquatic ecosystems. The following table summarizes these critical parameters for **1,2-dibromobutane** and a selection of other haloalkanes. It is important to note that experimental data for some compounds, including **1,2-dibromobutane**, are limited, and in such cases, values for structurally similar compounds or estimations are provided as a proxy.

Compound	Chemical Formula	Ozone Depletion Potential (ODP)	Global Warming Potential (GWP, 100-year)	Atmospheric Lifetime (years)	Aquatic Toxicity (LC50, Fish, 96h, mg/L)
1,2-Dibromobutane	C4H8Br2	High (estimated)[1][2]	Not available	Short (estimated by analogy to 1,2-dibromoethane: 0.3 - 0.4 years)	Not available
1,2-Dibromoethane	C2H4Br2	High (estimated)[1][2]	Low	0.3 - 0.4	18[3]
1-Bromopropane	C3H7Br	0.02 - 0.1[2]	25	0.05	67.3[4]
1,2-Dichlorobutane	C4H8Cl2	Low (estimated)	Not available	Not available	136[5]
Iodoethane	C2H5I	Negligible	Low	0.02	Not available
Carbon Tetrachloride	CCl4	1.1	1400	26	27
CFC-11	CCl3F	1	4750	45	>100
Halon-1211	CBrClF2	3	1890	16	Not available

Note: ODP is a relative measure of the per-molecule ozone-depleting capability compared to CFC-11 (ODP=1)[2][6]. GWP is the heat-trapping ability of a gas relative to carbon dioxide (GWP=1) over a 100-year time horizon[7][8][9]. Atmospheric lifetime is the average time a molecule resides in the atmosphere before being removed. Aquatic toxicity (LC50) is the

concentration of a substance that is lethal to 50% of a test population over a specified period[10][11].

## Environmental Fate and Impact of 1,2-Dibromobutane

Due to the presence of bromine atoms, **1,2-dibromobutane** is expected to have a significant Ozone Depletion Potential[1][2]. Once transported to the stratosphere, it can undergo photodissociation by ultraviolet (UV) radiation, releasing bromine atoms. These bromine atoms can then catalytically destroy ozone molecules, contributing to the depletion of the ozone layer. The atmospheric lifetime of **1,2-dibromobutane** is anticipated to be relatively short, similar to other short-chain bromoalkanes, due to its susceptibility to degradation by hydroxyl radicals in the troposphere. In aquatic environments, haloalkanes can exhibit varying levels of toxicity. While specific data for **1,2-dibromobutane** is not readily available, related compounds show a range of toxicities. The environmental persistence of such compounds can also be a concern, with some haloalkanes being resistant to natural degradation processes.

## Experimental Protocols

The determination of the environmental impact parameters presented in the table above follows standardized and internationally recognized experimental protocols.

## Ozone Depletion Potential (ODP) Determination

The ODP of a substance is not measured directly but is calculated based on a combination of laboratory measurements and atmospheric modeling[12]. The process generally involves:

- Laboratory Studies:
  - UV Absorption Cross-Section: Measurement of the efficiency of a molecule to absorb UV radiation at different wavelengths. This determines the rate of its photolysis in the stratosphere.
  - Reaction Rate Constants: Determination of the rates at which the substance reacts with other atmospheric chemicals, such as hydroxyl radicals (OH), which influences its atmospheric lifetime.

- Atmospheric Modeling:
  - A computer model of the atmosphere is used to simulate the transport and degradation of the substance.
  - The model incorporates the laboratory-measured data to calculate the total amount of ozone destroyed by a unit mass of the substance over its atmospheric lifetime.
  - This value is then compared to the ozone destruction caused by a unit mass of CFC-11 to determine the ODP[2][6].

## Global Warming Potential (GWP) Determination

The GWP of a substance is also determined through a combination of laboratory measurements and modeling[7][8][9]:

- Infrared Absorption Spectrum: The ability of the molecule to absorb infrared radiation is measured in the laboratory. This determines its efficiency as a greenhouse gas.
- Atmospheric Lifetime: As with ODP, the atmospheric lifetime is determined through reaction rate studies.
- Radiative Transfer Modeling: A radiative transfer model is used to calculate the radiative forcing (the change in the Earth's energy balance) caused by an increase in the atmospheric concentration of the substance.
- Integration over a Time Horizon: The total radiative forcing is integrated over a specific time horizon (typically 100 years) and compared to the integrated radiative forcing of an equivalent mass of CO<sub>2</sub> to calculate the GWP[7][8][9].

## Aquatic Toxicity (LC50) Determination: OECD Test Guideline 203

The acute toxicity of a chemical to fish is determined using the OECD Test Guideline 203, "Fish, Acute Toxicity Test"[13][14][15][16].

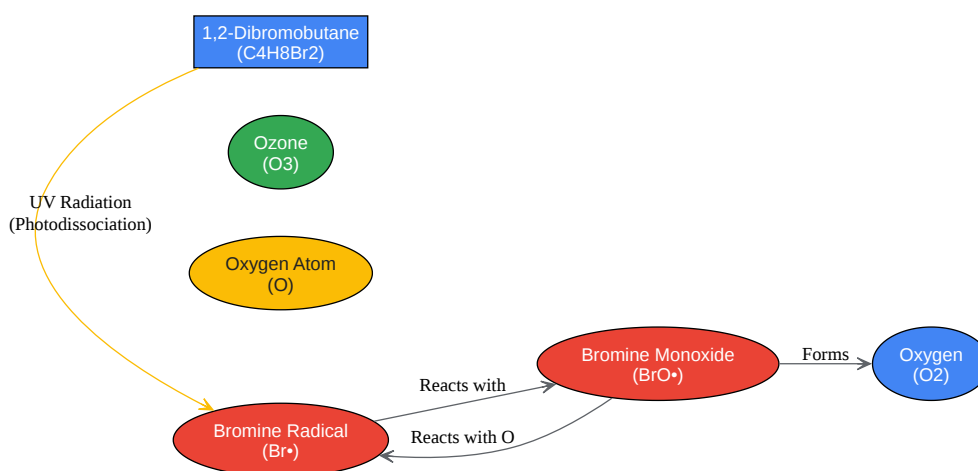
- Test Organisms: A recommended fish species (e.g., Zebrafish, Rainbow Trout) is selected.

- Exposure: Fish are exposed to a range of concentrations of the test substance in water for a 96-hour period under controlled laboratory conditions (temperature, pH, oxygen levels).
- Observation: The number of dead fish is recorded at 24, 48, 72, and 96 hours.
- LC50 Calculation: The concentration of the substance that is lethal to 50% of the test fish (LC50) at the end of the 96-hour exposure is determined using statistical methods[10][11].

## Bromine-Catalyzed Ozone Depletion Cycle

The primary mechanism by which brominated haloalkanes like **1,2-dibromobutane** contribute to ozone depletion is through a catalytic cycle involving bromine radicals in the stratosphere.

The following diagram illustrates this process.



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Caption: Bromine-catalyzed ozone destruction cycle initiated by the photodissociation of **1,2-dibromobutane**.

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